

Understanding the reactivity of Dibromoisocyanuric acid with different functional groups.

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Compound of Interest

Compound Name: *Dibromoisocyanuric acid*

Cat. No.: *B085163*

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An In-depth Technical Guide to the Reactivity of **Dibromoisocyanuric Acid**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

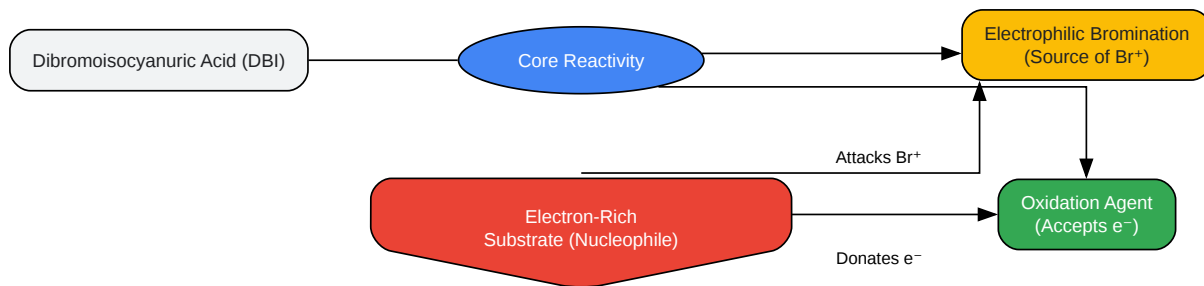
Dibromoisocyanuric acid (DBI), a heterocyclic N-bromo compound, serves as a powerful and versatile reagent in modern organic synthesis. It is recognized for its potent brominating and oxidizing capabilities, often demonstrating superior reactivity compared to more common reagents like N-bromosuccinimide (NBS), particularly under mild conditions.^[1] This guide provides a comprehensive overview of DBI's reactivity profile with a range of key functional groups encountered in pharmaceutical and chemical research. Detailed experimental protocols, quantitative data, and mechanistic diagrams are presented to facilitate its practical application in the laboratory.

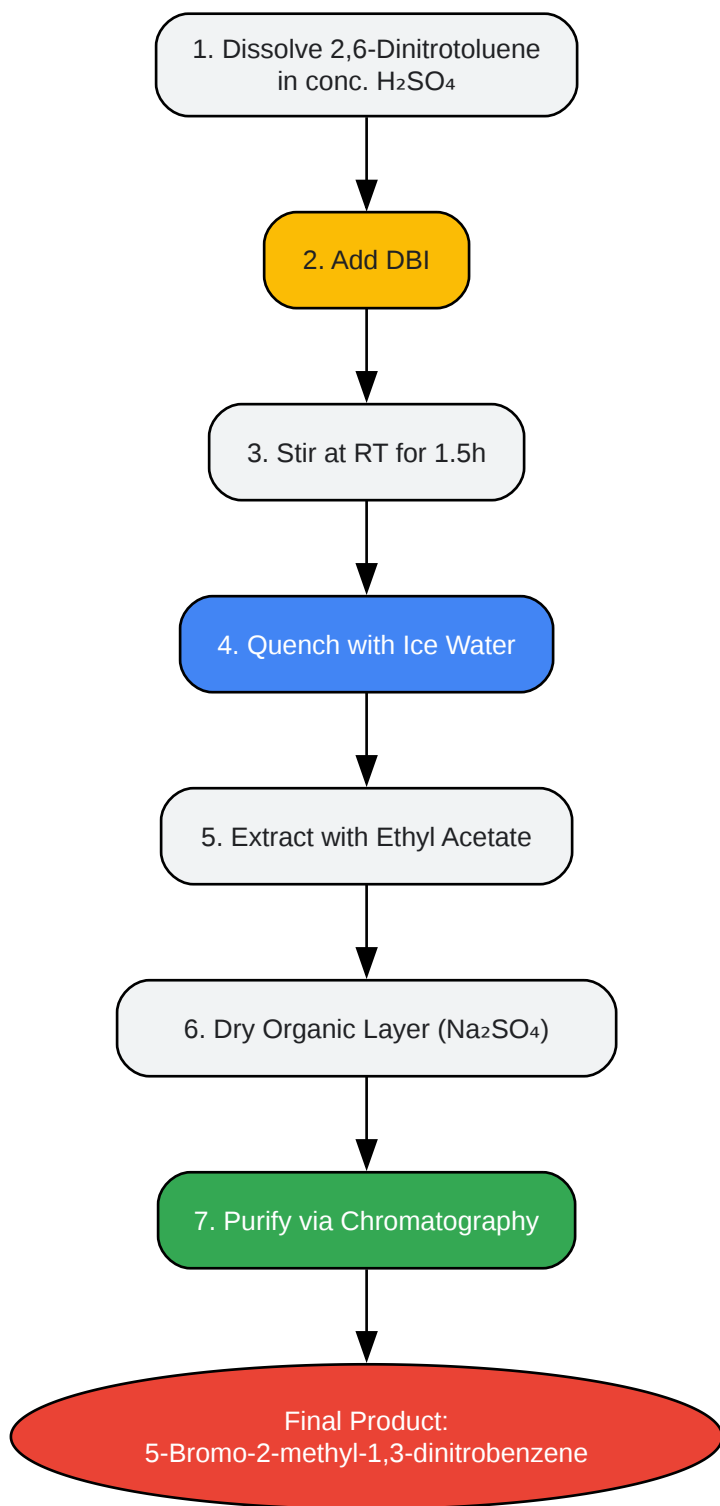
Key Properties of **Dibromoisocyanuric Acid** (DBI):

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | $C_3HBr_2N_3O_3$ | [2] |
| Molecular Weight | 286.87 g/mol | [3] |
| Appearance | White to light yellow crystalline powder | [1][2] |
| Melting Point | 309 °C | [2] |
| Solubility | Soluble in dichloromethane and concentrated H_2SO_4 ; poor in common organic solvents | [1] |
| Storage | Must be stored in a cool, dark, dry, and refrigerated (2-8°C) environment to prevent degradation from moisture and light. | [1][2] |

Core Reactivity: Bromination and Oxidation

DBI's reactivity stems from the two N-Br bonds, where the bromine atoms are positively polarized. This makes them highly electrophilic, enabling them to react with electron-rich species.[1] DBI can act as a source of electrophilic bromine (Br^+) for bromination reactions or function as an oxidant, accepting electrons from a substrate. Its versatility allows for a broad range of chemical transformations.[4][5]





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